

Boc-3-(4-Biphenyl)-D-alanine CAS number and supplier information

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Compound of Interest

Compound Name: *Boc-3-(4-Biphenyl)-D-alanine*

Cat. No.: *B558552*

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Technical Guide: Boc-3-(4-Biphenyl)-D-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Boc-3-(4-Biphenyl)-D-alanine**, a key building block in synthetic organic chemistry and drug discovery. This document outlines its chemical identity, physical properties, and procurement details.

Core Compound Information

Boc-3-(4-Biphenyl)-D-alanine, also known as **N-Boc-3-(4-biphenyl)-D-alanine** or Boc-D-4-phenylphenylalanine, is a protected, non-proteinogenic amino acid. Its structure incorporates a biphenyl moiety, which is of significant interest in medicinal chemistry for its potential to engage in pi-stacking and hydrophobic interactions within biological targets. The tert-butyloxycarbonyl (Boc) protecting group on the amine ensures its stability and facilitates its use in peptide synthesis and other complex molecular constructions.^[1]

The definitive identifier for this compound is its Chemical Abstracts Service (CAS) Registry Number.

- CAS Number: 128779-47-5^{[1][2][3][4]}

Physicochemical Data

A summary of the key quantitative data for **Boc-3-(4-Biphenyl)-D-alanine** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₃ NO ₄	[2] [3] [4]
Molecular Weight	341.41 g/mol	[2] [4]
Purity	≥95% - ≥98%	[2] [3]
IUPAC Name	3-[1,1'-biphenyl]-4-yl-2-[[tert-butoxy)carbonyl]amino}propanoic acid	[3]
Synonyms	Boc-D-4-Phenylphenylalanine, BOC-D-4,4'-biphenylalanine	[1] [2]
MDL Number	MFCD00191185	[2] [4]
Boiling Point	528.2±50.0 °C (Predicted)	
Density	1.161±0.06 g/cm ³ (Predicted)	
Flash Point	257.8°C	
Vapor Pressure	6.31E-11mmHg at 25°C	
Refractive Index	1.562	

Supplier Information

Boc-3-(4-Biphenyl)-D-alanine is available from several chemical suppliers. Researchers should always verify the purity and specifications from the supplier's certificate of analysis.

- ChemScene: Offers the compound with a purity of ≥98%.[\[2\]](#)
- Benchchem: Provides high-purity N-**Boc-3-(4-biphenyl)-D-alanine** for research purposes. [\[1\]](#)
- Thermo Scientific Chemicals: Lists the compound with 95% purity.[\[3\]](#)[\[4\]](#)

- MedchemExpress
- Fisher Scientific^[4]

Experimental Protocols

Detailed experimental protocols are highly dependent on the specific application (e.g., peptide synthesis, ligand development). Below is a generalized workflow for the use of **Boc-3-(4-Biphenyl)-D-alanine** in a standard solid-phase peptide synthesis (SPPS) coupling reaction.

Objective: To incorporate **Boc-3-(4-Biphenyl)-D-alanine** into a growing peptide chain on a solid support.

Materials:

- Resin-bound peptide with a free N-terminal amine
- **Boc-3-(4-Biphenyl)-D-alanine**
- Coupling agents (e.g., HBTU, HATU)
- Base (e.g., DIPEA, NMM)
- Solvent (e.g., DMF, NMP)
- Washing solvents (e.g., DMF, DCM)
- Deprotection agent (e.g., TFA in DCM)

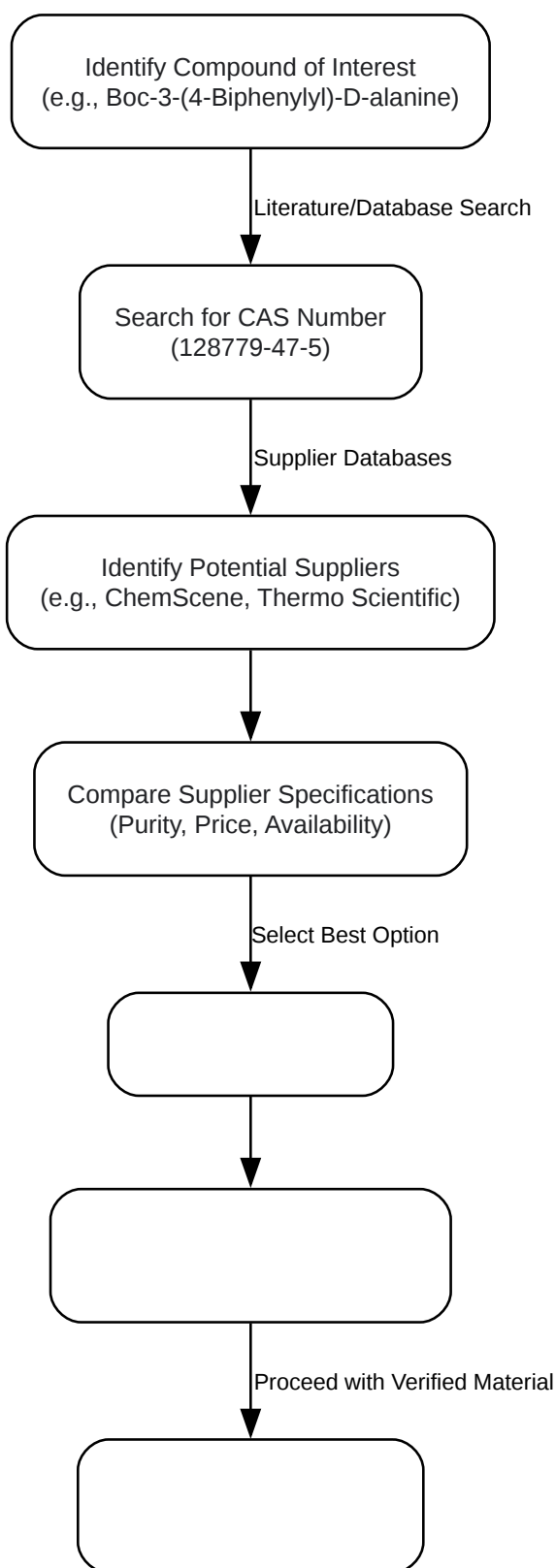
Methodology:

- Resin Swelling: Swell the resin-bound peptide in the reaction solvent for 30 minutes.
- Pre-activation: In a separate vessel, dissolve **Boc-3-(4-Biphenyl)-D-alanine** (3 eq.), the coupling agent (3 eq.), and the base (6 eq.) in the reaction solvent. Allow to pre-activate for 5-10 minutes.

- **Coupling:** Add the activated amino acid solution to the resin and agitate at room temperature for 2-4 hours.
- **Washing:** Filter the resin and wash thoroughly with the reaction solvent, followed by DCM.
- **Confirmation:** Perform a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling reaction.
- **Boc Deprotection:** Treat the resin with a solution of TFA in DCM (typically 20-50%) for 30 minutes to remove the Boc protecting group from the newly added amino acid, preparing it for the next coupling step.
- **Washing:** Wash the resin thoroughly with DCM and then the reaction solvent to neutralize and remove residual TFA.

Workflow and Pathway Diagrams

The following diagrams illustrate key processes relevant to the sourcing and application of research chemicals like **Boc-3-(4-Biphenyl)-D-alanine**.



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Figure 1. Workflow for sourcing a research chemical.

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